

Galaxolide vs. Nitro Musks: A Comparative Environmental Risk Assessment

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Compound of Interest

Compound Name: Galaxolide

CAS No.: 1222-05-5

Cat. No.: B129953

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This guide provides an objective comparison of the environmental risks associated with the polycyclic musk, **Galaxolide**, and the historically significant nitro musks, primarily Musk Xylene and Musk Ketone. The following sections summarize key physicochemical properties, environmental fate, and ecotoxicological data, supported by experimental protocols and visual diagrams to facilitate a comprehensive understanding.

Data Summary

The quantitative data for **Galaxolide**, Musk Xylene, and Musk Ketone are summarized in the tables below for easy comparison.

Table 1: Physicochemical Properties

Property	Galaxolide (HHCB)	Musk Xylene (MX)	Musk Ketone (MK)
Molecular Formula	C ₁₈ H ₂₆ O	C ₁₂ H ₁₅ N ₃ O ₆	C ₁₄ H ₁₈ N ₂ O ₅
Molecular Weight (g/mol)	258.4	297.27	294.3
Log K _{ow} (Octanol-Water Partition Coefficient)	5.3 - 5.9[1]	~4.9	~4.3
Water Solubility (mg/L)	1.65 - 1.99 (at 25°C) [2]	0.15[3]	0.46
Vapor Pressure (mmHg at 25°C)	0.000143 (at 23°C)[4]	<0.001 (at 20°C)[5]	Data not readily available

Table 2: Environmental Fate

Parameter	Galaxolide (HHCB)	Musk Xylene (MX)	Musk Ketone (MK)
Persistence	Moderately persistent; undergoes primary degradation but ultimate degradation is slow.	Very persistent in water (>150 days), less so in soil (<60 days).	Environmentally persistent.
Bioaccumulation Potential	Moderate; Bioconcentration Factor (BCF) in fish: 600-1600.	High; BCF in fish: 1,400-6,810.	Moderate bioaccumulation potential.
Primary Degradation Pathway	Oxidation to form metabolites such as Galaxolidone (HHCB-lactone).	Reduction of nitro groups to amino metabolites.	Reduction of a nitro group to an amino group.

Table 3: Ecotoxicity

Endpoint	Galaxolide (HHCB)	Musk Xylene (MX)	Musk Ketone (MK)
Algae (Growth Inhibition)	IC ₁₀ for <i>P. tricornutum</i> : 0.127 µg/L.	Toxic effects observed.	72h NOEC for algae: 0.088 mg/L.
Invertebrates (e.g., <i>Daphnia magna</i>)	Toxic effects on larval development of copepods.	Reproductive toxicity used to determine PNEC of 1.1 µg/L.	Toxic effects observed.
Fish (e.g., Rainbow Trout, Zebrafish)	Antagonistic activity on estrogen receptors; inhibits E2-induced vitellogenin production.	Can have estrogenic effects.	Can have estrogenic effects.
Predicted No-Effect Concentration (PNEC) for aquatic organisms	6.8 µg/L	1.1 µg/L	6.3 µg/L

Experimental Protocols

The ecotoxicological and bioaccumulation data presented in this guide are primarily derived from studies following standardized international guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Toxicity Testing: Acute and chronic toxicity tests for aquatic organisms are generally conducted following OECD Guidelines for the Testing of Chemicals. For example:

- OECD 201: Alga, Growth Inhibition Test.
- OECD 202: *Daphnia* sp., Acute Immobilisation Test.
- OECD 203: Fish, Acute Toxicity Test.
- OECD 210: Fish, Early-life Stage Toxicity Test.
- OECD 211: *Daphnia magna* Reproduction Test.

These protocols involve exposing the test organisms to a range of concentrations of the test substance under controlled laboratory conditions. Endpoints such as mortality, growth inhibition, and reproductive effects are then measured to determine values like the EC₅₀ (median effective concentration) and NOEC (no-observed-effect concentration).

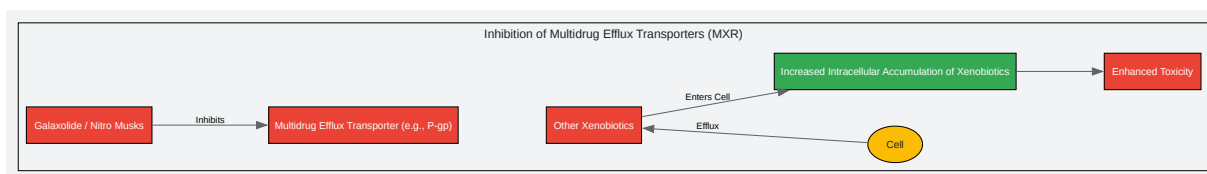
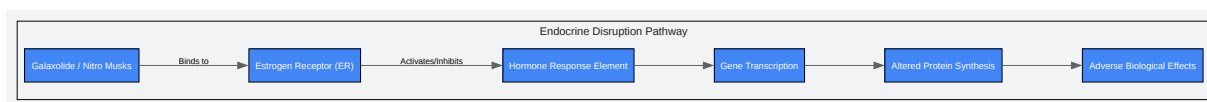
Bioconcentration Factor (BCF) Determination: The BCF is a critical parameter for assessing the bioaccumulation potential of a substance. It is typically determined following OECD Guideline 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure. This guideline outlines a method for exposing fish to a chemical in water and measuring its concentration in the fish tissue and the water over time until a steady state is reached. The BCF is then calculated as the ratio of the concentration of the chemical in the fish to the concentration in the water.

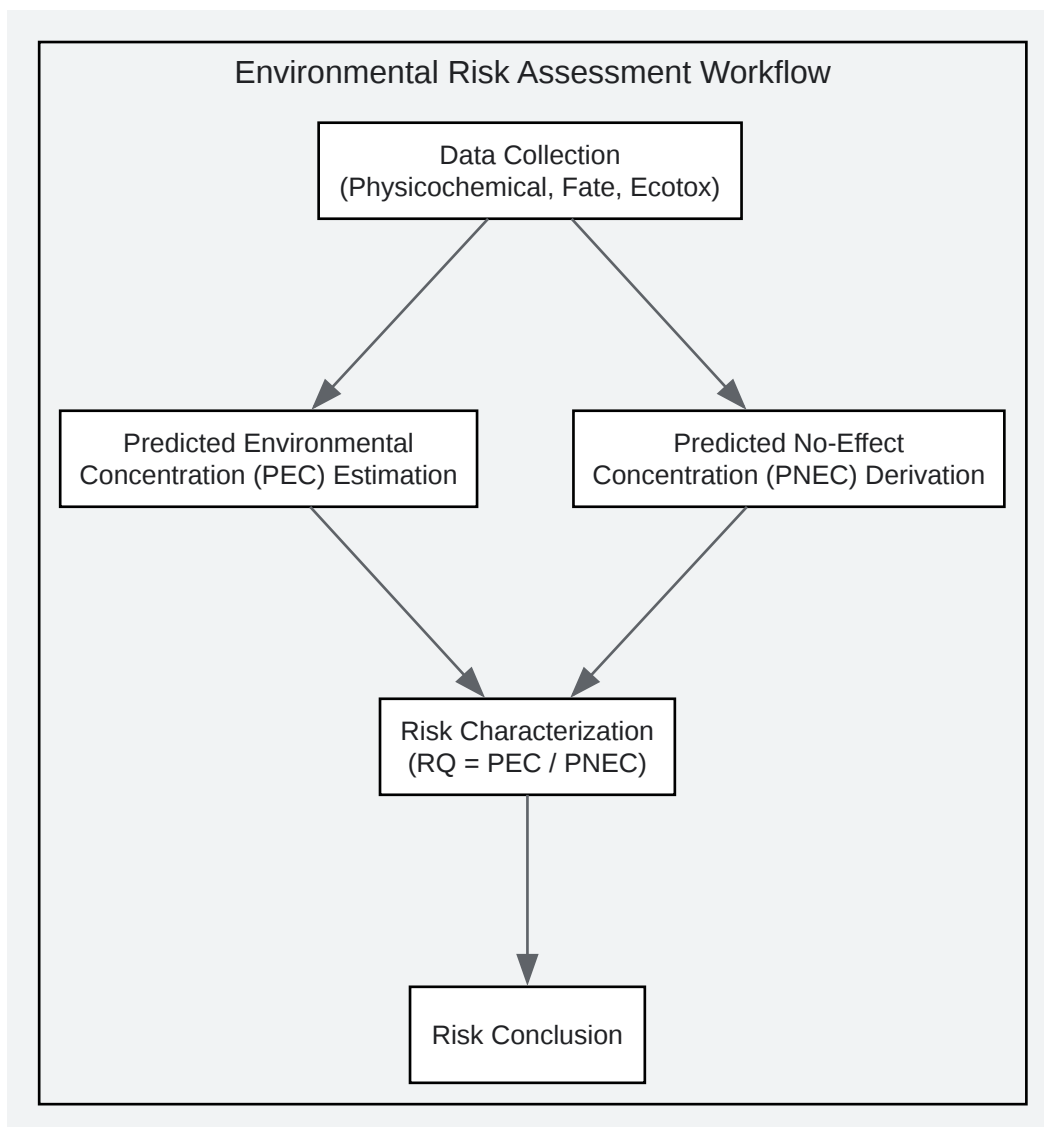
Analytical Methods: The determination of **Galaxolide** and nitro musks in environmental and biological samples is typically performed using advanced analytical techniques such as gas chromatography-mass spectrometry (GC-MS) or high-performance liquid chromatography (HPLC). Sample preparation often involves solid-phase extraction (SPE) to concentrate the analytes from the sample matrix.

Mandatory Visualization

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams, created using the DOT language, illustrate key molecular mechanisms of toxicity and a general experimental workflow for environmental risk assessment.





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